

N10-Didesmethyl Rizatriptan: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: **N10-Didesmethyl Rizatriptan**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **N10-Didesmethyl Rizatriptan**, a metabolite of the anti-migraine drug Rizatriptan. This document consolidates available data on its chemical properties, metabolic pathways, and potential analytical methodologies, offering a valuable resource for researchers in pharmacology and drug development.

Core Chemical and Physical Data

N10-Didesmethyl Rizatriptan is a metabolite of Rizatriptan, a selective 5-HT1B/1D receptor agonist used in the treatment of migraine headaches.^[1] While information specific to **N10-Didesmethyl Rizatriptan** is limited, its fundamental properties have been identified.

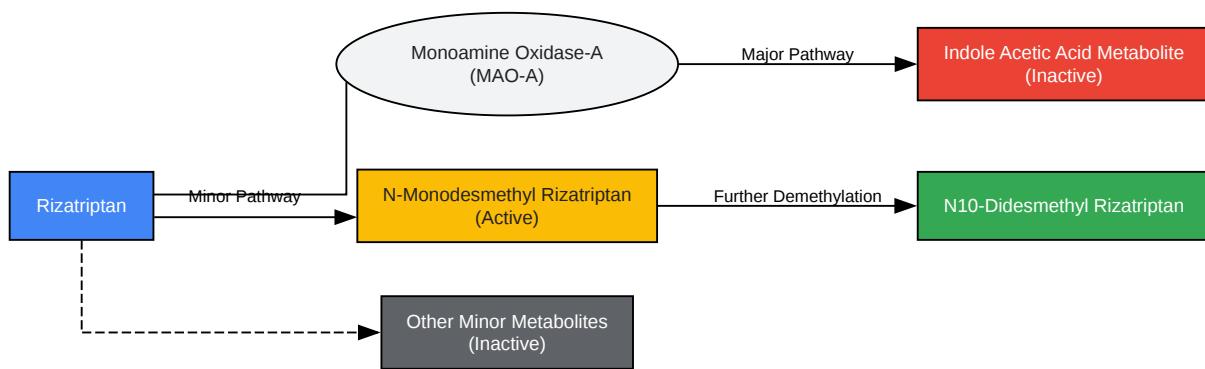
Property	Value	Reference
CAS Number	144035-23-4	[2]
Molecular Formula	C13H15N5	[2]
Molecular Weight	241.29 g/mol	[2]

Metabolic Profile of Rizatriptan

Rizatriptan undergoes metabolism primarily through oxidative deamination by monoamine oxidase-A (MAO-A), leading to the formation of an inactive indole acetic acid metabolite.^{[3][4]}

[5] A minor metabolic pathway results in the formation of N-monodesmethyl-rizatriptan, a metabolite that retains pharmacological activity similar to the parent compound.[3][4][5] Plasma concentrations of N-monodesmethyl-rizatriptan are approximately 14% of those of the parent drug and it is eliminated at a similar rate.[3][5]

Other minor, inactive metabolites include the N-oxide, the 6-hydroxy compound, and the sulfate conjugate of the 6-hydroxy metabolite.[3][5] **N10-Didesmethyl Rizatriptan** is understood to be a further demethylated metabolite within this pathway.



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Metabolic pathway of Rizatriptan.

Mechanism of Action of Rizatriptan

Rizatriptan is a selective agonist for the 5-HT1B and 5-HT1D receptors.[6] Its therapeutic effect in migraine is attributed to three key actions:

- Vasoconstriction: It constricts intracranial extracerebral blood vessels.
- Inhibition of Neuropeptide Release: It inhibits the release of pro-inflammatory neuropeptides, such as calcitonin gene-related peptide (CGRP), from sensory neurons in the trigeminal nerve.[6]
- Inhibition of Pain Signal Transmission: It reduces the transmission of pain signals in the trigeminal pain pathway.[4]

Mechanism of action of Rizatriptan.

Experimental Protocols

While specific experimental protocols for **N10-Didesmethyl Rizatriptan** are not readily available, methodologies for the analysis of Rizatriptan and its impurities can be adapted.

Analytical Method for Impurity Profiling

A validated stability-indicating HPLC method can be employed for the separation and quantification of Rizatriptan and its related substances, including **N10-Didesmethyl Rizatriptan**.

Chromatographic Conditions (Adapted from USP method for Rizatriptan):

Parameter	Specification
Column	Purospher® STAR Phenyl (5 μ m), 250x4.6 mm
Mobile Phase A	1.0 mL of trifluoroacetic acid in 1 L of acetonitrile and water (4:21 v/v)
Mobile Phase B	Acetonitrile
Gradient	Optimized for separation of all known impurities
Flow Rate	1.0 mL/min
Detection	UV at 280 nm
Column Temperature	40°C
Injection Volume	10 μ L

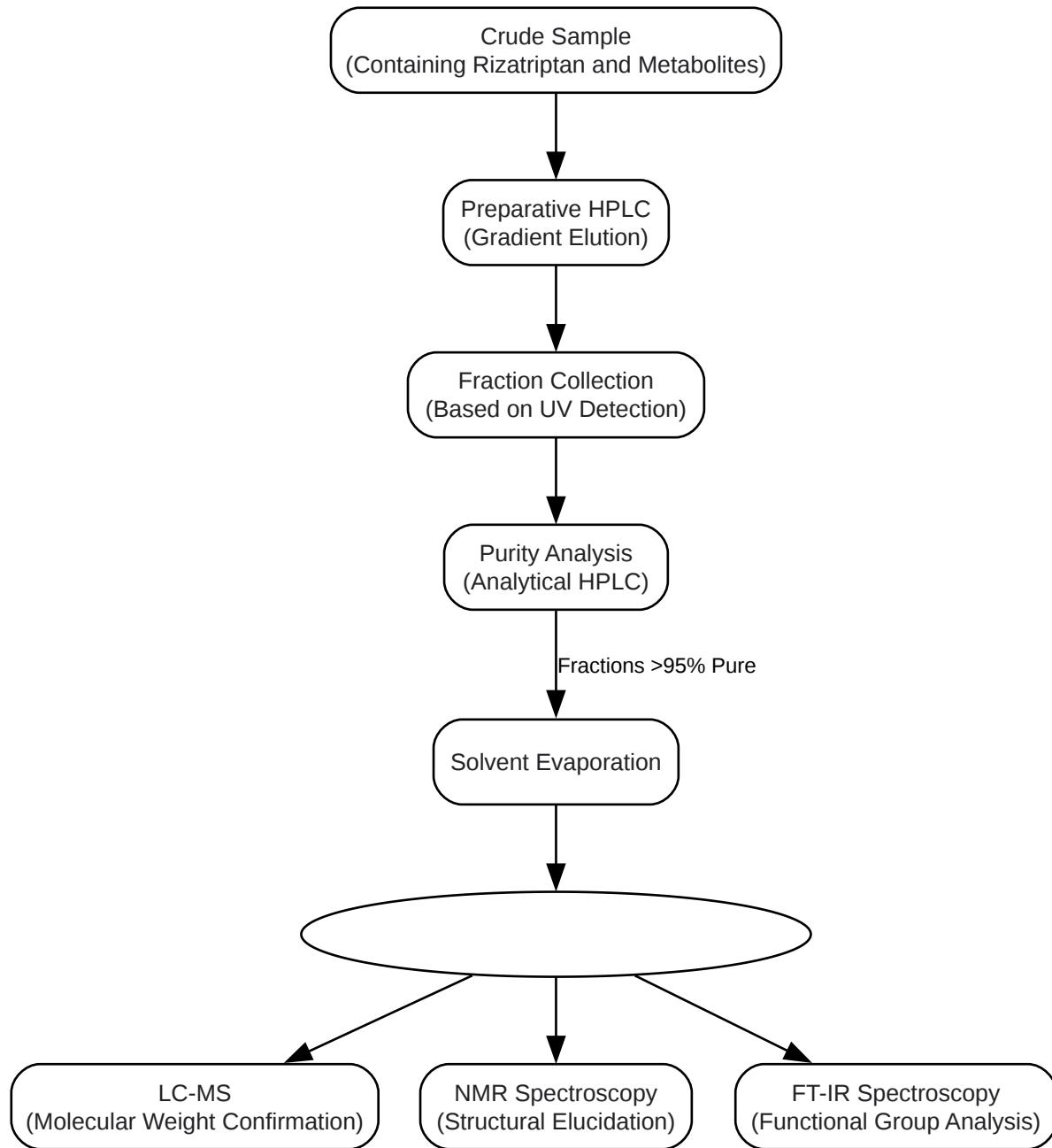
Sample Preparation:

- Accurately weigh and dissolve the sample containing Rizatriptan and its impurities in the diluent (Mobile Phase A).
- The final concentration should be approximately 1 mg/mL.

- Filter the solution through a 0.45 µm nylon filter before injection.

Workflow for Isolation and Characterization

The isolation of **N10-Didesmethyl Rizatriptan** for further characterization can be achieved using preparative HPLC, followed by spectroscopic analysis.



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Workflow for the isolation and characterization of **N10-Didesmethyl Rizatriptan**.

Conclusion

This technical guide provides a foundational understanding of **N10-Didesmethyl Rizatriptan** based on the available scientific literature. While direct research on this specific metabolite is limited, a comprehensive picture can be formed by examining the well-documented pharmacology and metabolism of its parent compound, Rizatriptan. The provided experimental frameworks offer a starting point for researchers aiming to isolate, characterize, and evaluate the pharmacological properties of **N10-Didesmethyl Rizatriptan**. Further investigation is warranted to fully elucidate its potential role and activity.

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